

# Molecular weight and formula of 1-Acetylundolin-3-one.

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-Acetylundolin-3-one

Cat. No.: B091299

[Get Quote](#)

## An In-depth Technical Guide to 1-Acetylundolin-3-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Acetylundolin-3-one**, a key heterocyclic compound with significant applications in medicinal chemistry and organic synthesis. This document outlines its fundamental chemical properties, a detailed synthesis protocol, and discusses its biological significance, including its role as a versatile precursor for pharmacologically active molecules.

### Core Compound Specifications

**1-Acetylundolin-3-one**, also known by synonyms such as 1-Acetyl-3-indolinone and N-Acetylundoxyl, is a stable, solid compound at room temperature.<sup>[1][2][3]</sup> Its core structure, featuring an acetylated indolinone ring system, makes it a valuable intermediate in the synthesis of more complex indole derivatives.<sup>[1]</sup>

### Physicochemical and Identification Data

The following table summarizes the key quantitative and identifying information for **1-Acetylundolin-3-one**.

Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	175.18 g/mol	[2][4]
CAS Number	16800-68-3	[1][2]
Appearance	Off-white to yellow or brown solid	[1][3]
Melting Point	133-134 °C	[3]
Boiling Point	411.2 ± 34.0 °C (Predicted)	[3]
Density	1.275 ± 0.06 g/cm <sup>3</sup> (Predicted)	[3]
Storage Temperature	0-8 °C	[1][3]

## Synthesis Protocol

A preparative method for the synthesis of N-acetyl-3-indolinones has been developed, which involves the cyclization and subsequent hydrolysis of N-(2-carboxyphenyl) glycine derivatives. [5] This procedure provides a reliable route to obtain the target compound for research and development purposes.

## Experimental Protocol: Synthesis of N-Acetyl-3-indolinone

Materials:

- N-(2-carboxyphenyl) glycine
- Acetic Anhydride
- Sodium Acetate (anhydrous)
- Hydrolysis agent (e.g., aqueous acid or base)
- Appropriate solvents for reaction and purification

#### Procedure:

- **Deacetylation and Cyclization:** A mixture of N-(2-carboxyphenyl) glycine, acetic anhydride, and anhydrous sodium acetate is heated under reflux. This step facilitates the formation of N,O-diacetylindoxyl through a cyclization reaction.[\[5\]](#)[\[6\]](#)
- **Hydrolysis:** The resulting N,O-diacetylindoxyl intermediate is then subjected to hydrolysis. This step selectively removes the O-acetyl group to yield the final product, **1-Acetylindolin-3-one**.[\[5\]](#)
- **Purification:** The crude product is purified using standard laboratory techniques, such as recrystallization from a suitable solvent (e.g., ethanol/water), to afford pale yellow crystals of **1-Acetylindolin-3-one**.[\[3\]](#)[\[5\]](#)

## Biological Activity and Therapeutic Potential

**1-Acetylindolin-3-one** serves as a crucial building block in the development of a wide array of pharmaceuticals, particularly in the fields of oncology and anti-inflammatory research.[\[1\]](#) Its unique structure allows for further chemical modifications to generate diverse libraries of compounds for drug discovery.

The indole nucleus, central to this compound, is a privileged scaffold in medicinal chemistry, with derivatives exhibiting a broad spectrum of biological activities, including anti-cancer, anti-HIV, and antimicrobial properties.[\[7\]](#)[\[8\]](#)

## Role as a Pharmaceutical Intermediate

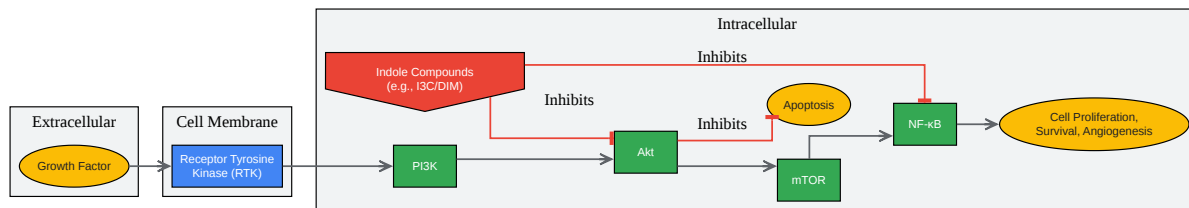
This compound is a key intermediate for synthesizing more complex molecules with potential therapeutic applications.[\[1\]](#) Research has shown that derivatives of 1-acetylindoline can act as  $\alpha$ 1-adrenoceptor (AR) antagonists, which are targets for conditions like benign prostatic hyperplasia.[\[9\]](#)[\[10\]](#) Its utility as a precursor is central to the exploration of new therapeutic agents.[\[1\]](#)

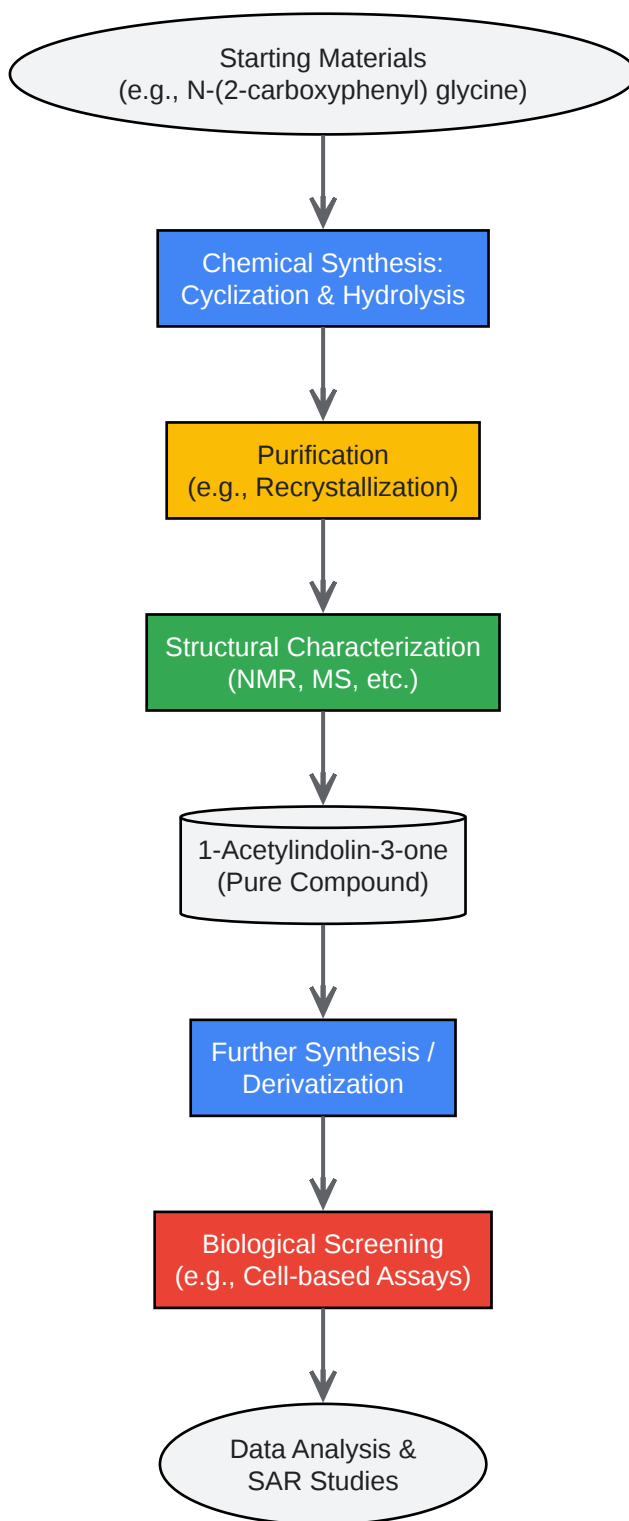
## General Signaling Pathways for Indole Compounds

While specific signaling pathway data for **1-Acetylindolin-3-one** is not extensively documented, the broader class of indole-containing compounds is known to modulate key

cellular signaling pathways implicated in cancer and other diseases. Notably, indole derivatives like indole-3-carbinol (I3C) and its metabolites have been shown to target the PI3K/Akt/mTOR/NF- $\kappa$ B signaling cascade. This pathway is critical for regulating cell survival, proliferation, and inflammation.

The diagram below illustrates the general mechanism by which indole compounds can influence this pathway, leading to downstream effects such as the induction of apoptosis and inhibition of cell proliferation.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 1-Acetyl-1,2-dihydro-3H-indol-3-one | C<sub>10</sub>H<sub>9</sub>NO<sub>2</sub> | CID 538819 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Acetyl-3-indolinone CAS#: 16800-68-3 [m.chemicalbook.com]
- 4. 1-acetyl-3-indolinone - CAS:16800-68-3 - Sunway Pharm Ltd [3wpharm.com]
- 5. Preparative synthesis of N-acetyl-3-indolinones | Naidenov | Proceedings of the National Academy of Sciences of Belarus, Chemical Series [vestichem.belnauka.by]
- 6. researchgate.net [researchgate.net]
- 7. rjpn.org [rjpn.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Molecular weight and formula of 1-Acetylindolin-3-one.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091299#molecular-weight-and-formula-of-1-acetylindolin-3-one]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)